

# A Comprehensive Technical Guide to the Physical Properties of 2-Fluoroacetophenone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Fluoroacetophenone

Cat. No.: B1329501

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This technical guide provides an in-depth overview of the boiling and melting points of **2-Fluoroacetophenone** (CAS No. 445-27-2), a key intermediate in pharmaceutical and chemical synthesis. This document outlines the physical characteristics, detailed experimental protocols for their determination, and a logical workflow for quality control and characterization.

## Core Physical and Chemical Properties

**2-Fluoroacetophenone**, with the chemical formula  $C_8H_7FO$ , is an aromatic ketone.<sup>[1]</sup> At room temperature, it can exist as a colorless to pale yellow liquid or a crystalline solid, depending on the ambient conditions.<sup>[1]</sup> Its unique properties, imparted by the fluorine atom at the ortho position, make it a valuable building block in the synthesis of complex molecules.<sup>[1]</sup>

## Data Presentation: Quantitative Physical Properties

The following table summarizes the key physical properties of **2-Fluoroacetophenone** for easy reference and comparison.

Property	Value
Boiling Point	187-189 °C (at standard pressure)[2]
82-83 °C (at 10 mmHg)	
Melting Point	26-27 °C[2]
Density	1.137 g/mL at 20 °C[2]
Refractive Index	n <sub>20/D</sub> 1.507[2]
Flash Point	62 °C (143.6 °F) - closed cup[3]

## Experimental Protocols for Physical Property Determination

Accurate determination of boiling and melting points is crucial for verifying the purity and identity of a chemical compound. The following are standard methodologies employed in research and quality control laboratories.

### Melting Point Determination: Capillary Method

The capillary method is a widely accepted technique for determining the melting point of a crystalline solid.[4]

Principle: A small, finely powdered sample of the substance is heated at a controlled rate. The temperature at which the substance transitions from a solid to a liquid is recorded as the melting point.[5] Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C.[6]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital instrument)[6]
- Capillary tubes (sealed at one end)[6]
- Thermometer or digital temperature probe[6]

- Sample pulverizing tool (e.g., mortar and pestle)

#### Procedure:

- **Sample Preparation:** Ensure the **2-Fluoroacetophenone** sample is crystalline and dry. If it is in liquid form at room temperature, it should be cooled to induce crystallization. The solid sample should be finely powdered.
- **Loading the Capillary Tube:** A small amount of the powdered sample is packed into the open end of a capillary tube to a height of 2-3 mm.
- **Instrument Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Initial Rapid Heating:** A preliminary rapid heating is often performed to determine an approximate melting point.<sup>[7]</sup>
- **Accurate Determination:** A fresh sample is heated rapidly to about 10-15°C below the approximate melting point. The heating rate is then reduced to 1-2°C per minute.<sup>[6]</sup>
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the initial melting point. The temperature at which the entire sample becomes a liquid is the final melting point. The range between these two temperatures is the melting range.

## Boiling Point Determination: Micro-Reflux Method

For small quantities of liquid, the micro-boiling point or micro-reflux method is a convenient and accurate technique.<sup>[8]</sup>

**Principle:** The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.<sup>[9]</sup> In this method, a small sample is heated, and the temperature of the vapor in equilibrium with the boiling liquid is measured.<sup>[8]</sup>

#### Apparatus:

- Small test tube or reaction vial<sup>[8]</sup>

- Thermometer or digital temperature probe[8]
- Heating block or oil bath[10]
- Small magnetic stir bar (optional, to prevent bumping)[8]
- Inverted capillary tube (sealed at one end)[10]

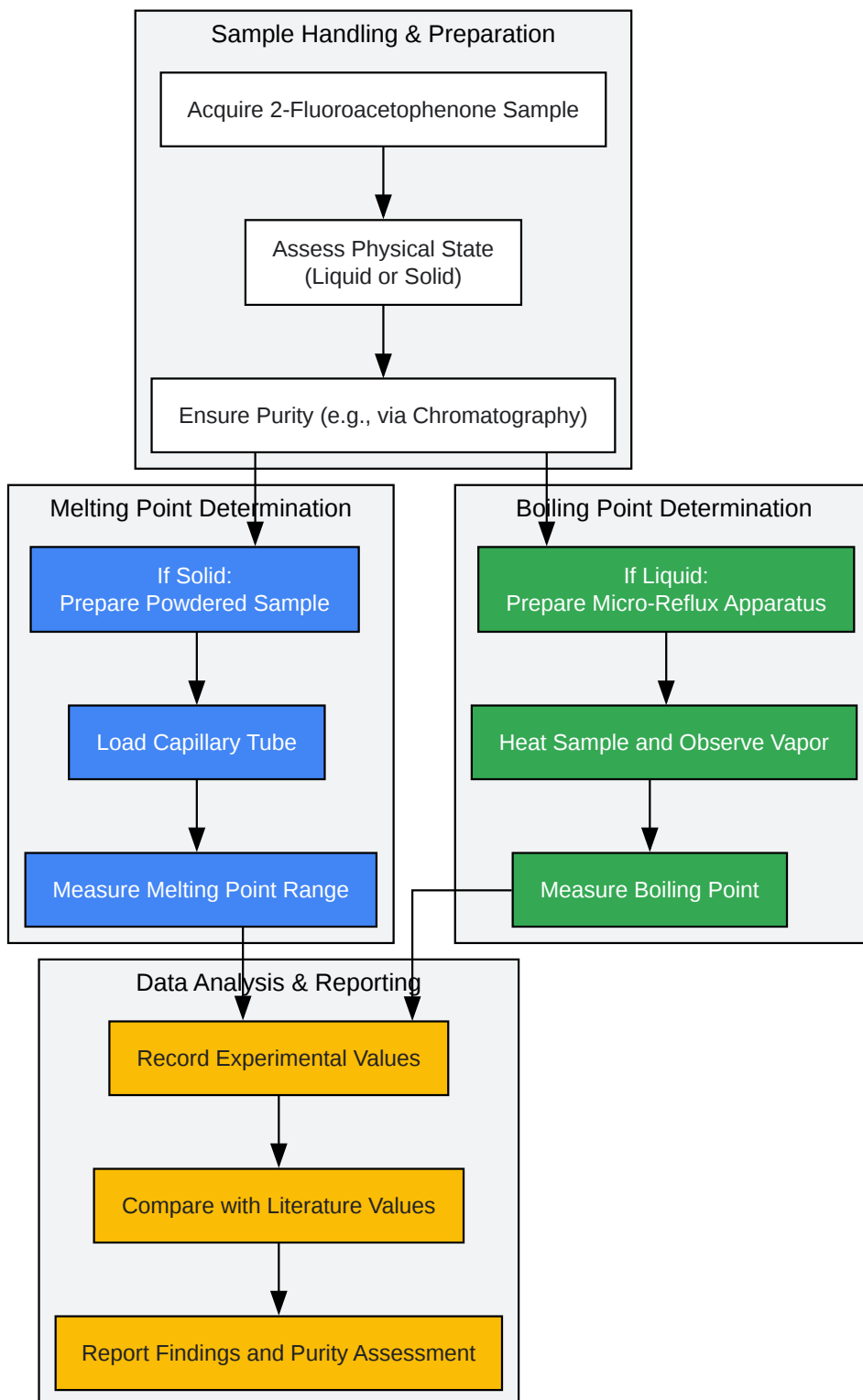
#### Procedure:

- **Sample Preparation:** A small volume (a few milliliters) of liquid **2-Fluoroacetophenone** is placed in the test tube.[8]
- **Apparatus Setup:** An inverted capillary tube is placed inside the test tube containing the liquid. The thermometer bulb is positioned so that it is above the liquid surface but below the top of the test tube, ensuring it measures the vapor temperature.
- **Heating:** The apparatus is gently heated. Initially, a stream of bubbles will emerge from the inverted capillary as the trapped air expands.[10]
- **Observation:** As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will be observed.[10] At this point, heating is stopped or reduced.
- **Recording the Boiling Point:** The bubbling will slow down and stop. As the apparatus cools, the liquid will be drawn into the capillary tube. The temperature at which the liquid enters the capillary is the boiling point of the substance.[10]

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the physical properties of a **2-Fluoroacetophenone** sample.

## Workflow for Physical Property Determination of 2-Fluoroacetophenone

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## References

- 1. Page loading... [wap.guidechem.com]
- 2. innospk.com [innospk.com]
- 3. 邻氟苯乙酮 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. mt.com [mt.com]
- 5. westlab.com [westlab.com]
- 6. chem.ucalgary.ca [chem.ucalgary.ca]
- 7. SSERC | Melting point determination [sserc.org.uk]
- 8. chem.ucalgary.ca [chem.ucalgary.ca]
- 9. Video: Boiling Points - Concept [jove.com]
- 10. uomus.edu.iq [uomus.edu.iq]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of 2-Fluoroacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329501#2-fluoroacetophenone-boiling-and-melting-point]

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